

A Technical Guide to 2,3,4,5-Tetramethylhexane: Properties, Analysis, and Handling

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Compound of Interest

Compound Name: 2,3,4,5-Tetramethylhexane

Cat. No.: B12649075

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, analytical methodologies, and handling considerations for **2,3,4,5-tetramethylhexane**. While a simple branched alkane, a thorough understanding of its characteristics is crucial for its application as a solvent, reference compound, or in other research capacities. This document consolidates key data into accessible tables and provides a detailed protocol for purity assessment using Gas Chromatography-Mass Spectrometry (GC-MS). Notably, a review of current literature indicates no significant biological activity or direct application in drug development signaling pathways for this molecule.

Introduction

2,3,4,5-Tetramethylhexane is a saturated, branched-chain alkane with the chemical formula C₁₀H₂₂.^[1] As an isomer of decane, it possesses a unique molecular structure that influences its physical and chemical properties. This guide serves as a technical resource for professionals in research and development who may encounter or utilize this compound. A clear understanding of its molecular weight, boiling point, density, and analytical signatures is essential for its proper use in experimental settings.

Physicochemical and Analytical Data

The properties of **2,3,4,5-tetramethylhexane** are summarized in the table below. This data is critical for predicting its behavior in various experimental conditions and for developing appropriate analytical methods.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₂	[2][3]
Molecular Weight	142.28 g/mol	[1][2]
CAS Number	52897-15-1	[1][2]
IUPAC Name	2,3,4,5-tetramethylhexane	[1]
Density	0.746 g/cm ³	[2]
Boiling Point	156.2 °C to 161 °C	[2][3][4]
Melting Point	-12.59 °C	[2]
Refractive Index	1.4181	[2]
Flash Point	42.8 °C	[5]
Vapor Pressure	3.77 mmHg at 25°C	[5]
Critical Temperature	331 °C	[4]
Critical Pressure	19.5 atm	[4]
Kovats Retention Index	923 (Standard non-polar column)	[1][6]

Experimental Protocol: Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of **2,3,4,5-tetramethylhexane** is crucial for its application in sensitive research. GC-MS is the standard method for determining the purity and identifying potential isomeric or other impurities.

Objective: To quantify the purity of a **2,3,4,5-tetramethylhexane** sample and identify any contaminants.

Materials:

- **2,3,4,5-tetramethylhexane** sample
- High-purity hexane (or other suitable solvent) for dilution
- Autosampler vials with septa
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Non-polar capillary column (e.g., DB-5ms, HP-5ms)

Methodology:

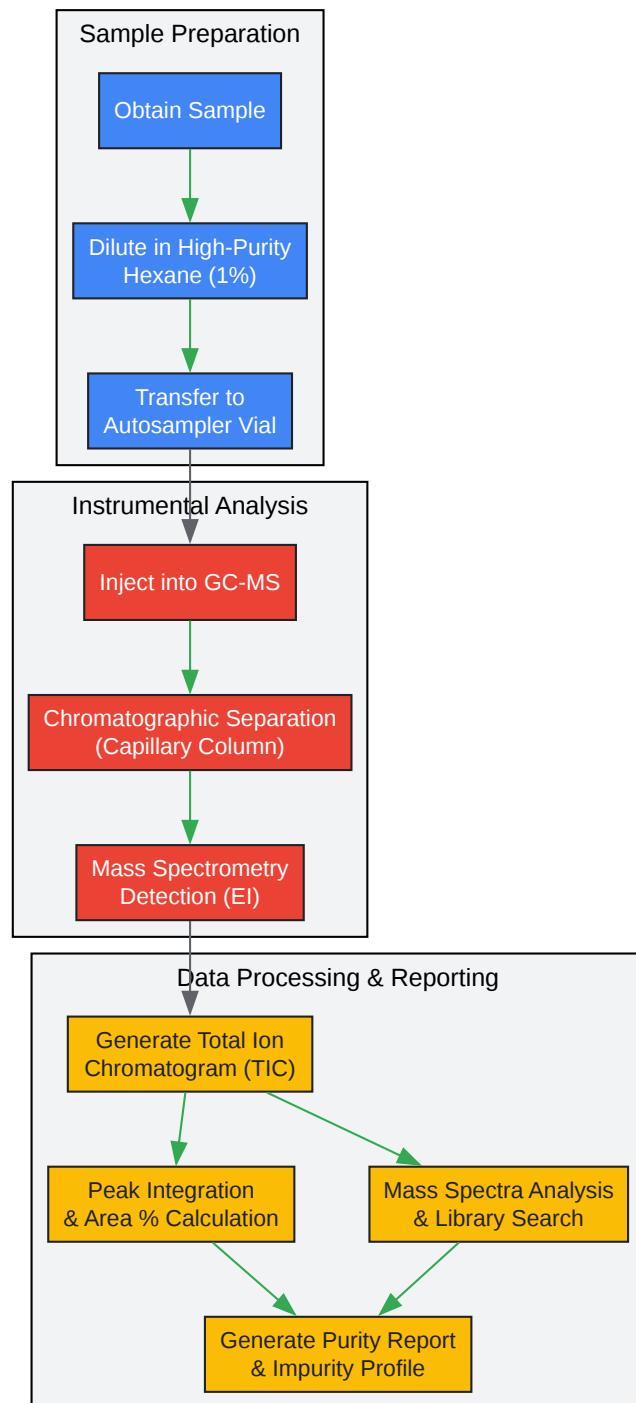
- Sample Preparation:
 - Prepare a 1% (v/v) solution of the **2,3,4,5-tetramethylhexane** sample in high-purity hexane.
 - Transfer the solution to an autosampler vial and cap securely.
 - Prepare a blank sample containing only the high-purity hexane.
- GC-MS Instrument Parameters (Example):
 - Injector Temperature: 250 °C
 - Injection Volume: 1 µL
 - Split Ratio: 50:1
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C

- Hold at 250 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Electron Ionization (EI) Energy: 70 eV
- Mass Scan Range: 40-400 amu
- Data Acquisition and Analysis:
 - Inject the blank sample to identify any solvent-related impurities or system contaminants.
 - Inject the prepared **2,3,4,5-tetramethylhexane** sample.
 - Integrate the peaks in the resulting chromatogram. The purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks.
 - The mass spectrum of the main peak should be compared to a reference library (e.g., NIST) to confirm the identity of **2,3,4,5-tetramethylhexane**.
 - Analyze the mass spectra of any impurity peaks for tentative identification. Common impurities may include other C10 isomers.[\[7\]](#)

Analytical Workflow for **2,3,4,5-Tetramethylhexane**

The following diagram illustrates the logical workflow for the analysis of a **2,3,4,5-tetramethylhexane** sample.

GC-MS Analysis Workflow for 2,3,4,5-Tetramethylhexane

[Click to download full resolution via product page](#)**Caption: Workflow for Purity Analysis of 2,3,4,5-Tetramethylhexane.**

Biological Activity and Relevance in Drug Development

A thorough review of scientific literature and chemical databases reveals a lack of significant reported biological activity for **2,3,4,5-tetramethylhexane**. As a simple, non-functionalized alkane, it is not expected to interact specifically with biological macromolecules or participate in signaling pathways. Consequently, this compound is not a focus of current drug development efforts. Its primary relevance to the pharmaceutical industry is likely as a non-polar solvent or as a component in complex hydrocarbon mixtures.

Safety and Handling

2,3,4,5-Tetramethylhexane should be handled with appropriate safety precautions in a laboratory setting.

- General Handling: Use in a well-ventilated area. Avoid inhalation of vapors and contact with skin and eyes.^[8] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- First Aid:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
^[8]
 - Skin Contact: Wash the affected area with soap and water.^[8]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[8]
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.^[8]
- Fire Safety: **2,3,4,5-tetramethylhexane** is flammable. Use appropriate extinguishing media such as dry chemical, carbon dioxide, or alcohol-resistant foam in case of a fire.^[8]

Conclusion

2,3,4,5-Tetramethylhexane is a well-characterized branched alkane with a molecular weight of 142.28 g/mol. While it lacks known biological activity relevant to drug development, a comprehensive understanding of its physicochemical properties and analytical characterization is vital for its use in research and industrial applications. The provided GC-MS protocol offers a reliable method for purity assessment, ensuring the quality and consistency of the compound in experimental setups. Adherence to standard safety protocols is essential when handling this flammable hydrocarbon.

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